

Predictive Spectroscopic Profiling and Structural Elucidation Guide: 5-(4-Methylphenoxy)-2(1H)-pyrimidinone

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Compound of Interest

Compound Name: 2(1H)-Pyrimidinone, 5-(4-methylphenoxy)-

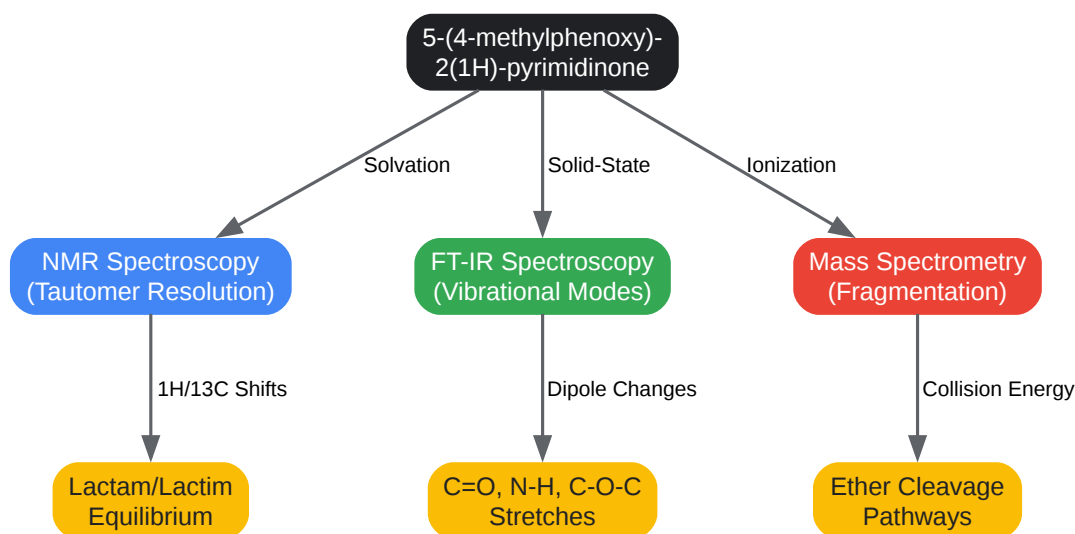
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Executive Summary

The compound 5-(4-methylphenoxy)-2(1H)-pyrimidinone (Formula: $C_{11}H_{10}N_2O_2$; MW: 202.21 g/mol) represents a critical structural motif in modern medicinal chemistry. 5-aryloxypyrimidines are highly valued pharmacophores, demonstrating significant utility in central nervous system (CNS) drug development, particularly as amyloid-beta ($A\beta$) synaptotoxicity inhibitors for Alzheimer's disease [4.3].

Characterizing this molecule requires navigating complex structural dynamics, primarily the lactam-lactim tautomerism inherent to the pyrimidinone core. This whitepaper provides an authoritative, causality-driven framework for the structural elucidation of 5-(4-methylphenoxy)-2(1H)-pyrimidinone using Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS).



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Multi-modal analytical workflow for structural elucidation of the pyrimidinone derivative.

Structural Dynamics: The Tautomeric Imperative

The 2(1H)-pyrimidinone core exists in an equilibrium between the lactam (2(1H)-pyrimidinone) and lactim (2-hydroxypyrimidine) forms. The analytical strategy must account for this equilibrium, as it dictates solvent selection and spectral interpretation[1]. In polar aprotic solvents (e.g., DMSO) and in the solid state, the highly polar lactam form predominates due to intermolecular hydrogen bonding stabilization[2]. Conversely, non-polar solvents (e.g., CDCl₃) can induce dimerization via double proton transfer, broadening NMR signals and obscuring fine splitting patterns[3].

Nuclear Magnetic Resonance (NMR) Profiling Causality in Experimental Design

To obtain high-resolution spectra, DMSO-d₆ is the mandatory solvent. DMSO acts as a strong hydrogen-bond acceptor, disrupting potential pyrimidinone dimers and locking the molecule into

the lactam tautomer^[2]. This ensures sharp, integrable signals. The symmetry of the pyrimidinone ring (due to the C-5 substitution) renders the H-4 and H-6 protons chemically equivalent, appearing as a distinct downfield singlet.

Predicted Spectral Assignments

Nucleus	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment / Structural Rationale
^1H	11.80	br s	1H	N-H (Lactam): Highly deshielded; broad due to quadrupolar relaxation of ^{14}N .
^1H	8.35	s	2H	H-4, H-6 (Pyrimidine): Deshielded by adjacent N atoms and ring current.
^1H	7.18	d (J = 8.4 Hz)	2H	H-3', H-5' (Tolyl): Ortho to the methyl group.
^1H	6.95	d (J = 8.4 Hz)	2H	H-2', H-6' (Tolyl): Ortho to the ether oxygen (shielded by +R effect).
^1H	2.28	s	3H	CH_3 : Benzylic methyl protons.
^{13}C	156.5	Cq	-	C-2 (C=O): Characteristic lactam carbonyl carbon.
^{13}C	154.2	Cq	-	C-1' (Ar-O): Oxygen-bound aromatic carbon of the tolyl ring.

^{13}C	146.8	CH	-	C-4, C-6: Equivalent pyrimidine methine carbons.
^{13}C	138.5	Cq	-	C-5: Oxygen- bound pyrimidine carbon.
^{13}C	20.5	CH ₃	-	CH ₃ : Aliphatic methyl carbon.

Protocol 1: Self-Validating NMR Acquisition

- Sample Preparation: Dissolve 15 mg of the analyte in 0.6 mL of anhydrous DMSO-d₆.
Rationale: Anhydrous conditions prevent the H₂O peak (~3.3 ppm) from obscuring baseline features and prevent rapid proton exchange at the N-H position.
- Acquisition Parameters (^1H): 400 MHz or higher, 298 K, relaxation delay (D1) = 2.0 s, 16 scans.
- Validation Checkpoint: Integrate the pyrimidine core singlet (δ 8.35) against the tolyl methyl singlet (δ 2.28). The system is self-validating if the ratio is precisely 2.00 : 3.00. Any deviation >5% indicates incomplete relaxation (requiring a longer D1) or co-eluting impurities.

Vibrational Spectroscopy (FT-IR)

Causality in Experimental Design

Attenuated Total Reflectance (ATR) FT-IR is strictly preferred over traditional KBr pelleting. The high mechanical pressure applied during KBr pellet preparation can induce polymorphic transitions or artificially shift the solid-state lactam-lactim equilibrium[3]. ATR allows for the direct measurement of the neat solid, preserving its native crystalline tautomeric state.

Key Vibrational Modes

Wavenumber (cm ⁻¹)	Intensity	Assignment	Diagnostic Significance
3150 – 2850	Broad, Strong	N-H Stretch	Confirms the lactam tautomer; broadness indicates extensive hydrogen bonding.
1665	Strong, Sharp	C=O Stretch	Amide I-like band; definitive proof of the 2(1H)-pyrimidinone (oxo) form.
1590, 1505	Medium	C=C, C=N Stretches	Heteroaromatic and aromatic ring skeletal vibrations.
1220	Strong	C-O-C Asym. Stretch	Confirms the integrity of the diaryl ether linkage.

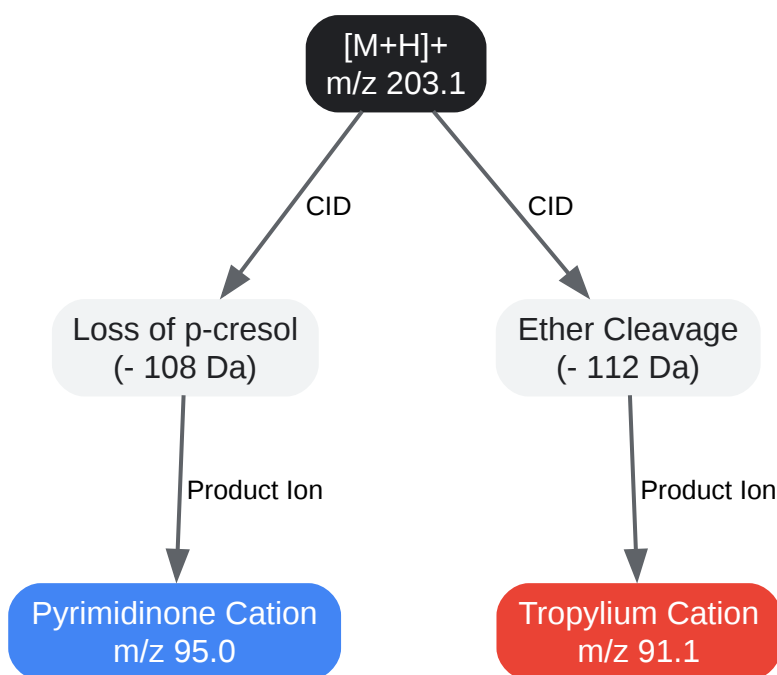
Protocol 2: Self-Validating ATR-FTIR Analysis

- Preparation: Clean the diamond ATR crystal with LC-MS grade isopropanol and allow it to dry completely.
- Background Acquisition: Collect a 32-scan background spectrum.
- Sample Acquisition: Apply ~2 mg of neat powder to the crystal. Apply uniform pressure using the anvil. Collect 32 scans from 4000 to 400 cm⁻¹ at 4 cm⁻¹ resolution.
- Validation Checkpoint: Inspect the background scan prior to sample analysis. The absolute absence of a broad band at 3400 cm⁻¹ (ambient moisture) in the background is required to validate that the broad 3150–2850 cm⁻¹ band in the sample spectrum is a true N-H stretch and not an artifact of a wet crystal.

Mass Spectrometry (ESI-MS/MS) & Fragmentation Mechanics

Causality in Experimental Design

Electrospray Ionization in positive mode (ESI+) is optimal. The pyrimidine ring contains basic nitrogen atoms with lone pairs that readily accept a proton when utilizing an acidic mobile phase (e.g., 0.1% formic acid). Under Collision-Induced Dissociation (CID), the molecule fragments predictably around the diaryl ether bond, which is the weakest structural link.



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Proposed ESI-MS/MS collision-induced dissociation (CID) fragmentation pathways.

Protocol 3: Self-Validating LC-ESI-MS/MS Workflow

- Mobile Phase: Solvent A: H₂O + 0.1% Formic Acid. Solvent B: Acetonitrile + 0.1% Formic Acid. Rationale: Formic acid drives the equilibrium toward the $[M+H]^+$ species.
- Ionization: Capillary voltage at 3.0 kV, desolvation temperature at 350°C.

- MS/MS (CID): Isolate the precursor ion at m/z 203.1. Apply a collision energy ramp of 15–30 eV using Argon as the collision gas.
- Validation Checkpoint: Examine the isotopic envelope of the parent m/z 203.1 ion. The self-validating system requires the M+1 peak (m/z 204.1) to exhibit a relative abundance of approximately 12.5% compared to the base peak, mathematically confirming the presence of exactly 11 carbon atoms ($11 \times 1.1\%$ natural ^{13}C abundance $\approx 12.1\%$).

References

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